

Analysis of Methyl Brassylate in Fragrance Compositions: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl brassylate

Cat. No.: B074189

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl Brassylate, also known as Ethylene Brassylate or Musk T, is a synthetic macrocyclic musk widely utilized in the fragrance industry.^[1] Its chemical name is 1,4-Dioxacycloheptadecane-5,17-dione, with a molecular formula of $C_{15}H_{26}O_4$ and a molecular weight of 270.36 g/mol. Valued for its soft, sweet, and persistent musky odor, it serves as a foundational base note and an effective fixative in a variety of fragrance compositions, enhancing the longevity and stability of the overall scent profile. **Methyl Brassylate** is a key component in fine fragrances, personal care products, and household goods. Its stability and performance in various matrices, including alcoholic solutions and detergents, make it a versatile ingredient.

The quantitative analysis of **Methyl Brassylate** is crucial for quality control, formulation development, and regulatory compliance. This document provides detailed application notes and experimental protocols for the determination of **Methyl Brassylate** in fragrance compositions using Gas Chromatography-Mass Spectrometry (GC-MS), the industry-standard analytical technique for volatile and semi-volatile fragrance compounds.

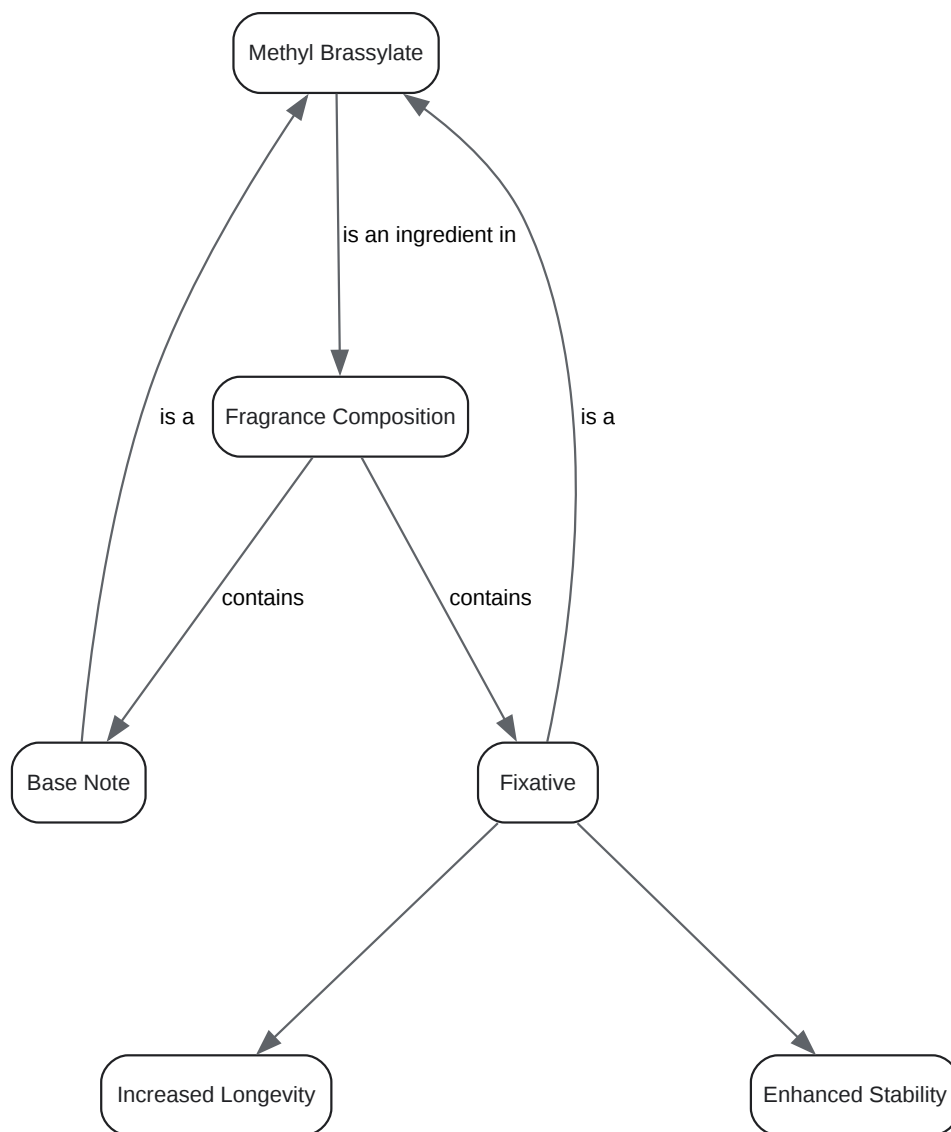
Chemical and Physical Properties

A thorough understanding of **Methyl Brassylate**'s properties is essential for developing robust analytical methods.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₆ O ₄	
Molecular Weight	270.36 g/mol	
CAS Number	105-95-3	
Appearance	Colorless to pale yellow viscous liquid	
Odor Profile	Soft, sweet, musky, with floral and powdery nuances	
Boiling Point	330-434°C at atmospheric pressure	
Vapor Pressure	<0.001 mm Hg at 20°C	
Solubility	Practically insoluble in water	
Log P (octanol/water)	4.3–4.7	

Role in Fragrance Compositions

Methyl Brassylate's primary function in a fragrance is to act as a base note and a fixative. Its low volatility ensures that its scent persists for an extended period, providing a long-lasting impression. It is typically used in concentrations ranging from 0.2% to 10% in fragrance concentrates, with most formulations containing between 0.5% and 3%.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **Methyl Brassylate** in fragrance compositions.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction (LLE)

This protocol is suitable for the extraction of **Methyl Brassylate** from simple fragrance matrices like alcoholic solutions (e.g., Eau de Parfum, Eau de Toilette).

Materials:

- Fragrance sample
- Methyl tert-butyl ether (MTBE), HPLC grade
- Deionized water
- Anhydrous sodium sulfate
- 50 mL centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.45 μm)
- GC vials

Procedure:

- Weigh 0.5 g of the fragrance sample into a 50 mL amber centrifuge tube.
- Add 5 mL of deionized water to the tube.
- Add 5 mL of MTBE to the tube.
- Vortex the mixture for 30 minutes.
- Add 5 g of anhydrous sodium sulfate to remove water and aid phase separation.
- Centrifuge the sample at 3000 x g for 30 minutes.
- Carefully collect the supernatant (MTBE layer).

- Filter the supernatant through a 0.45 µm syringe filter into a clean GC vial.
- The sample is now ready for GC-MS analysis.

Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the instrumental parameters for the quantitative analysis of **Methyl Brassylate**.

Instrumentation:

- Gas Chromatograph with a Mass Selective Detector (GC-MS)
- Autosampler

GC-MS Conditions:

Parameter	Setting
GC Column	HP-5MS (30 m x 0.25 mm, 0.25 µm) or equivalent
Injector Temperature	250°C
Injection Volume	1 µL
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Temperature Program	Initial 60°C, hold for 2 min; ramp at 10°C/min to 300°C, hold for 10 min
Transfer Line Temperature	280°C
Ion Source Temperature	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Acquisition Mode	Selected Ion Monitoring (SIM)

Selected Ion Monitoring (SIM) Parameters for **Methyl Brassylate**:

Ion (m/z)	Dwell Time (ms)	Description
98	100	Quantifier Ion
55	100	Qualifier Ion
86	100	Qualifier Ion

Note: The molecular ion of **Methyl Brassylate** (m/z 270) is often of low abundance in EI mass spectra. The fragment ions at m/z 98, 55, and 86 are more intense and suitable for quantification.

Data Presentation

Calibration Curve

A calibration curve should be prepared using a certified reference standard of **Methyl Brassylate**. A stock solution is serially diluted in MTBE to prepare a series of calibration standards.

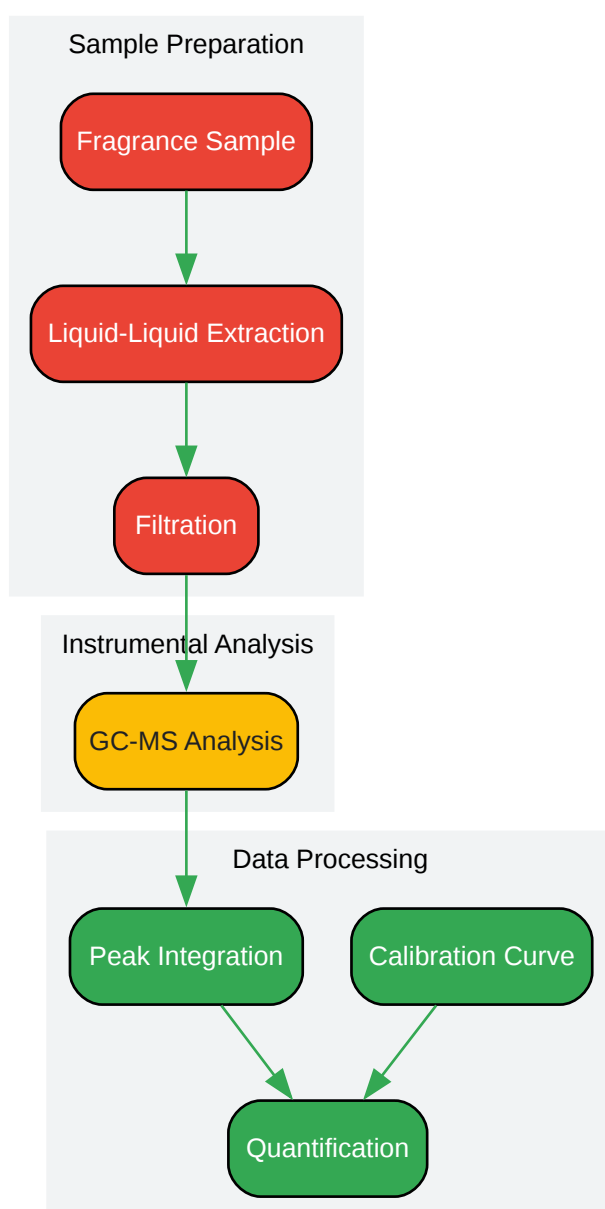
Concentration (µg/mL)	Peak Area (m/z 98)
1.0	[Insert Data]
5.0	[Insert Data]
10.0	[Insert Data]
25.0	[Insert Data]
50.0	[Insert Data]
100.0	[Insert Data]

Sample Analysis Results

The concentration of **Methyl Brassylate** in unknown samples is determined by interpolating the peak area of the quantifier ion (m/z 98) from the calibration curve.

Sample ID	Peak Area (m/z 98)	Calculated Concentration (µg/mL)	Concentration in Product (%)
Fragrance A	[Insert Data]	[Insert Data]	[Insert Data]
Fragrance B	[Insert Data]	[Insert Data]	[Insert Data]
Fragrance C	[Insert Data]	[Insert Data]	[Insert Data]

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the analysis of **Methyl Brassylate**.

Conclusion

The protocols and application notes presented here provide a robust framework for the accurate and reliable quantification of **Methyl Brassylate** in fragrance compositions. The use of GC-MS with a validated sample preparation method ensures high sensitivity and selectivity. Adherence to these methodologies will support quality assurance, formulation optimization, and regulatory adherence in the fragrance industry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The use of GC-MS-MS for the characterization of naturally occurring methyl alkanes: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- To cite this document: BenchChem. [Analysis of Methyl Brassylate in Fragrance Compositions: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074189#analysis-of-methyl-brassylate-in-fragrance-compositions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com